

Erysubin A: A Technical Guide to Natural Sources and Isolation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Erysubin A

Cat. No.: B108419

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

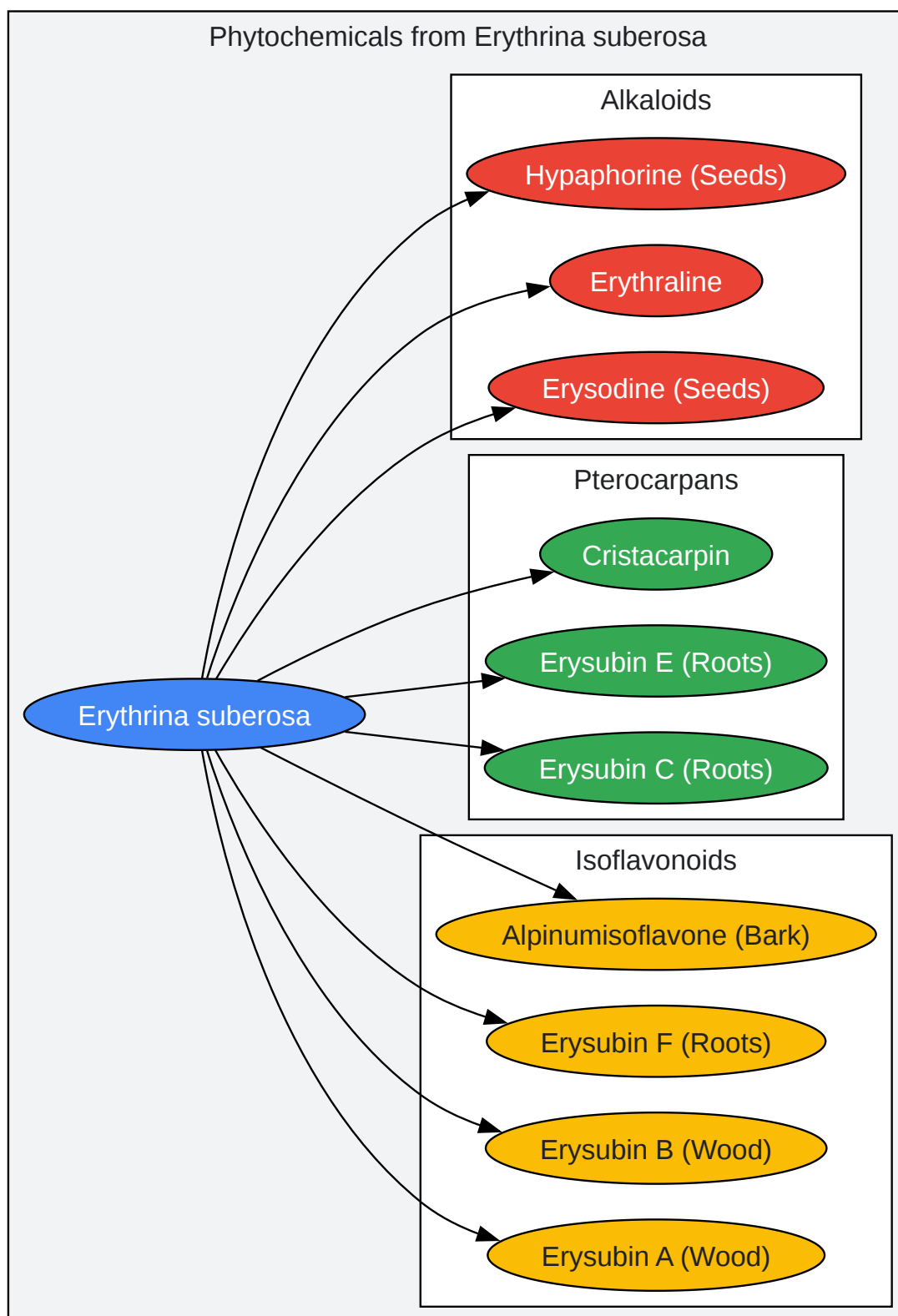
This technical guide provides a comprehensive overview of the isoflavonoid **Erysubin A**, focusing on its natural sources, phytochemical context, and detailed methodologies for its extraction, isolation, and characterization. This document is intended to serve as a valuable resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

Natural Sources of Erysubin A

Erysubin A is a naturally occurring isoflavone that has been primarily isolated from the wood of *Erythrina suberosa* Roxb.[1][2][3]. Commonly known as the Indian Coral Tree or Corky Coral Tree, this deciduous tree belongs to the Fabaceae family and is widely distributed in Southeast Asia[3][4].

The genus *Erythrina* is a rich reservoir of bioactive secondary metabolites. The wood, bark, roots, and seeds of *Erythrina suberosa* contain a diverse array of compounds, including alkaloids, triterpenoids, and a significant number of flavonoids and isoflavonoids[1][5][6].

Erysubin A is part of a larger family of related structures, including Erysubin B, also found in the wood, and Erysubins C, D, E, and F, which have been isolated from the roots of the plant[1][7][8]. This rich phytochemical profile makes *Erythrina suberosa* a plant of significant interest for natural product research.



[Click to download full resolution via product page](#)

Fig. 1: Major classes of phytochemicals isolated from various parts of *Erythrina suberosa*.

Isolation and Purification Protocol

While the original paper detailing the specific isolation of **Erysubin A** was not available in the searched literature, a representative protocol has been constructed based on established methods for isolating isoflavonoids from *Erythrina* species[4][5][7]. The procedure involves solvent extraction, liquid-liquid partitioning to separate compounds by polarity, and sequential chromatographic techniques for final purification.

Experimental Protocol

Step 1: Preparation of Plant Material

- Obtain wood shavings or coarse powder from the wood of *Erythrina suberosa*.
- Air-dry the plant material in the shade for 7-10 days until a constant weight is achieved.
- Grind the dried material into a coarse powder to increase the surface area for extraction.

Step 2: Solvent Extraction

- Macerate the powdered plant material (e.g., 1 kg) in 80% methanol (MeOH) or acetone at room temperature for a period of 7 to 21 days, with occasional agitation[3].
- Filter the extract through muslin cloth followed by Whatman No. 1 filter paper.
- Repeat the extraction process two more times with fresh solvent to ensure exhaustive extraction.
- Combine the filtrates and concentrate them under reduced pressure using a rotary evaporator at a temperature not exceeding 40°C to yield a dark, semi-solid crude extract.

Step 3: Liquid-Liquid Partitioning

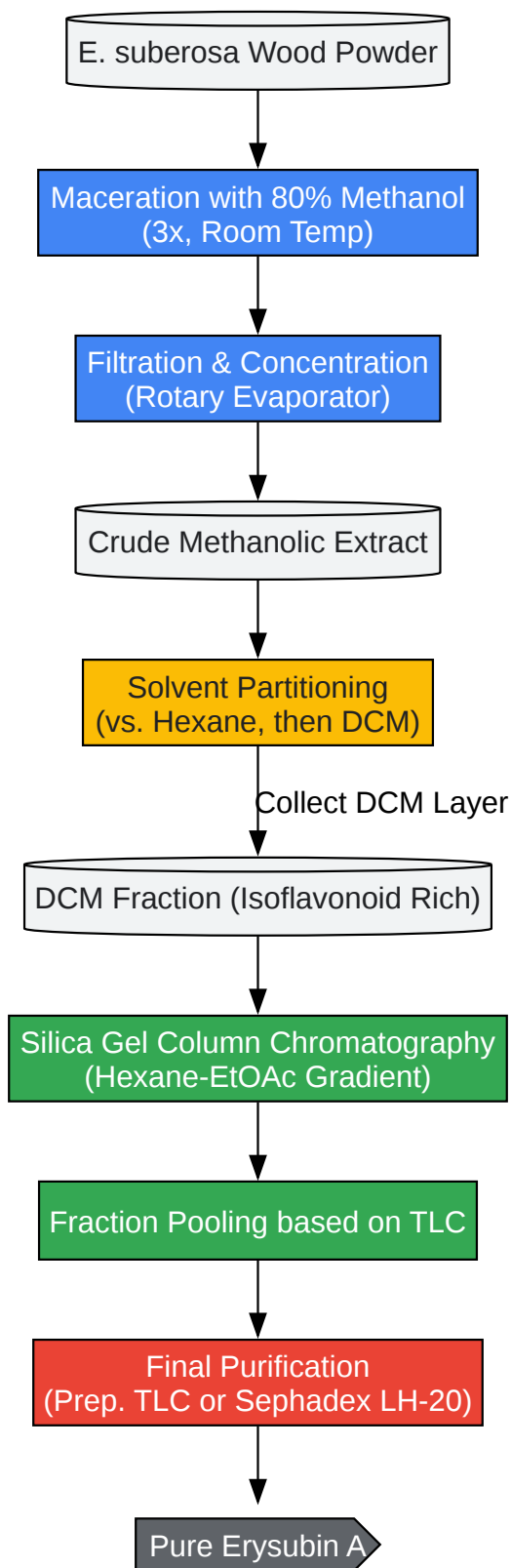
- Suspend the crude methanolic extract in distilled water to form an aqueous suspension.
- Perform successive solvent partitioning in a separatory funnel with solvents of increasing polarity.

- First, partition against a non-polar solvent like hexane or petroleum ether to remove lipids and other non-polar constituents. Discard the non-polar layer.
- Next, partition the remaining aqueous layer against a medium-polarity solvent such as dichloromethane (DCM) or ethyl acetate (EtOAc). Isoflavonoids like **Erysubin A** are expected to partition into this fraction.
- Collect the DCM or EtOAc fraction and dry it over anhydrous sodium sulfate. Evaporate the solvent to yield the isoflavonoid-rich fraction.

Step 4: Chromatographic Purification

- Silica Gel Column Chromatography:
 - Pre-adsorb the dried isoflavonoid-rich fraction onto a small amount of silica gel (60-120 mesh).
 - Load the adsorbed sample onto a silica gel column packed in a non-polar solvent (e.g., hexane).
 - Elute the column with a gradient solvent system, gradually increasing the polarity. A common system is a hexane-ethyl acetate gradient, starting from 100% hexane and progressing to 100% EtOAc, followed by an EtOAc-methanol gradient if necessary.
 - Collect fractions (e.g., 20-50 mL each) and monitor them using Thin Layer Chromatography (TLC) with a suitable mobile phase (e.g., Hexane:EtOAc 7:3) and visualize under UV light (254 nm and 365 nm).
 - Pool fractions with similar TLC profiles that correspond to the target compound.
- Preparative TLC or Sephadex LH-20 Chromatography (Fine Purification):
 - Further purify the pooled fractions containing **Erysubin A** using preparative TLC or size-exclusion chromatography on a Sephadex LH-20 column, eluting with methanol, to remove closely related impurities.

- Monitor the purity of the final isolate using High-Performance Liquid Chromatography (HPLC).



[Click to download full resolution via product page](#)

Fig. 2: Experimental workflow for the isolation and purification of **Erysubin A**.

Structural Characterization and Data

The structure of an isolated natural product is elucidated using a combination of spectroscopic techniques. These methods provide detailed information about the molecule's functional groups, connectivity, and stereochemistry.

- **Mass Spectrometry (MS):** Determines the molecular weight and elemental formula. Tandem MS (MS/MS) provides fragmentation patterns that help identify structural motifs[9][10].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H -NMR and ^{13}C -NMR provide information on the carbon-hydrogen framework. 2D-NMR experiments (COSY, HSQC, HMBC) are used to establish the precise connectivity of atoms[2].
- **Ultraviolet-Visible (UV) Spectroscopy:** Reveals information about the chromophore system of the molecule. The absorption maxima (λ_{max}) are characteristic of the flavonoid subclass[11][12].
- **Infrared (IR) Spectroscopy:** Identifies the presence of specific functional groups, such as hydroxyl (-OH) and carbonyl (C=O) groups, based on their vibrational frequencies[7].

Quantitative Data for Erysubin A

Specific quantitative data, including isolation yield and detailed spectroscopic values for **Erysubin A**, were not available in the abstracts of the searched scientific literature. The following tables are structured to present this data once it is obtained from the primary literature. For context, typical spectral characteristics for isoflavones are noted.

Table 1: Isolation Yield

Plant Part	Extraction Method	Yield of Erysubin A	Reference
------------	-------------------	---------------------	-----------

| Wood | Methanol Extraction, Chromatography | Data not available in search results | Tanaka (as cited in[1]) |

Table 2: Mass Spectrometry Data

Technique	Ionization Mode	Molecular Formula	[M+H] ⁺ or [M-H] ⁻ (m/z)	Key Fragments (m/z)
ESI-MS	Negative/Positive	C ₂₀ H ₁₈ O ₄	Data not available in search results	Data not available in search results

| Note: The molecular weight of **Erysubin A** is 322.35 g/mol . Fragmentation often involves retro-Diels-Alder (RDA) reactions of the C-ring. |

Table 3: UV-Visible Spectroscopy Data

Solvent	Band I (λ _{max} , nm)	Band II (λ _{max} , nm)	Reference
Methanol (MeOH)	Data not available in search results	Data not available in search results	[8]

| Note: Isoflavones typically exhibit Band I between 300-330 nm and Band II between 245-295 nm[12]. |

Table 4: Infrared Spectroscopy Data

Medium	Key Absorptions (cm ⁻¹)	Functional Group Assignment
KBr	Data not available in search results	Phenolic -OH, Aromatic C=C, Carbonyl C=O, Ether C-O

| Note: Expected peaks include a broad band at ~3400 cm⁻¹ (hydroxyl), ~1630 cm⁻¹ (carbonyl), and ~1600-1450 cm⁻¹ (aromatic rings). |

Table 5: NMR Spectroscopic Data

Nucleus	Solvent	Chemical Shifts (δ , ppm)
^1H -NMR	CDCl_3 or Acetone- d_6	Data not available in search results
^{13}C -NMR	CDCl_3 or Acetone- d_6	Data not available in search results

| Note: The ^1H -NMR spectrum of isoflavones typically shows a characteristic singlet for H-2 around δ 7.8-8.2 ppm. Signals for the pyran ring and aromatic protons would also be present[2][13]. |

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. Isolation, NMR Characterization, and Bioactivity of a Flavonoid Triglycoside from Anthyllis henoniana Stems: Antioxidant and Antiproliferative Effects on MDA-MB-231 Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Erythrina suberosa: Ethnopharmacology, Phytochemistry and Biological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. In vitro cytotoxic and antimicrobial activities of Erythrina suberosa (Roxb) bark - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. Erysubins C-F, four isoflavonoids from Erythrina suberosa var. glabrescences - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]

- 10. Characterization of flavonoids in *Millettia nitida* var. *hirsutissima* by HPLC/DAD/ESI-MSn - PMC [pmc.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. medwinpublishers.com [medwinpublishers.com]
- 13. sfera.unife.it [sfera.unife.it]
- To cite this document: BenchChem. [Erysubin A: A Technical Guide to Natural Sources and Isolation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108419#erysubin-a-natural-sources-and-isolation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com